

# molecular weight and formula of 4-(2-carboxyvinyl)benzoic acid

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## Compound of Interest

Compound Name: 4-(2-Carboxyvinyl)benzoic acid

Cat. No.: B034338

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An In-Depth Technical Guide to **4-(2-Carboxyvinyl)benzoic Acid**: Properties, Synthesis, and Applications

## Introduction

**4-(2-Carboxyvinyl)benzoic acid**, a bifunctional organic compound, is a subject of significant interest in materials science and supramolecular chemistry.<sup>[1]</sup> Its rigid, conjugated structure, featuring a benzoic acid group linked to an acrylic acid via a vinyl bridge, provides two reactive carboxylic acid groups.<sup>[1]</sup> This unique molecular architecture establishes it as a crucial building block in the synthesis of advanced materials. This guide offers a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and an exploration of its diverse applications, particularly for researchers and professionals in drug development and materials science.

## Physicochemical Properties

The distinct properties of **4-(2-carboxyvinyl)benzoic acid** are foundational to its utility in various scientific applications. Its IUPAC name is (E)-**4-(2-carboxyvinyl)benzoic acid**, and it is also commonly known as 4-carboxycinnamic acid.<sup>[2]</sup> The compound is registered under the CAS Number 19675-63-9.<sup>[1][2][3][4]</sup>

A summary of its key quantitative data is presented below:

Property	Value	Source(s)
Molecular Formula	C10H8O4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	192.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	HAEJSGLKJYIYTB-ZZXKWWIFSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Canonical SMILES	<chem>OC(=O)/C=C/C1C=CC(=CC=1)C(O)=O</chem>	<a href="#">[2]</a>

## Synthesis of 4-(2-Carboxyvinyl)benzoic Acid

The synthesis of **4-(2-carboxyvinyl)benzoic acid** is most commonly achieved through the Knoevenagel condensation, a cornerstone reaction for preparing  $\alpha,\beta$ -unsaturated acids.[\[1\]](#) This established method involves the reaction of 4-formylbenzoic acid with malonic acid.[\[1\]](#)

## Experimental Protocol: Knoevenagel Condensation

This protocol outlines a standard laboratory procedure for the synthesis of **4-(2-carboxyvinyl)benzoic acid**.

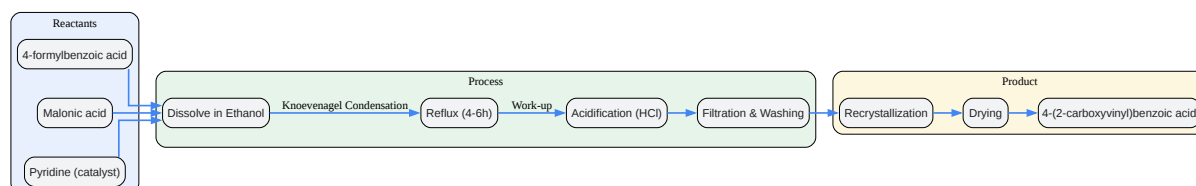
Materials:

- 4-formylbenzoic acid
- Malonic acid
- Pyridine (as a basic catalyst)
- Ethanol (as a solvent)
- Hydrochloric acid (for acidification)
- Distilled water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)

- Heating mantle and magnetic stirrer
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-formylbenzoic acid in ethanol.
- **Addition of Reagents:** To this solution, add an equimolar amount of malonic acid followed by a catalytic amount of pyridine.
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Slowly add dilute hydrochloric acid to the mixture until it becomes acidic (pH ~2), which will precipitate the crude product.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration and wash it with cold distilled water to remove any unreacted starting materials and impurities. The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.
- **Drying:** Dry the purified product in a vacuum oven to obtain **4-(2-carboxyvinyl)benzoic acid** as a white solid.



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Caption: Knoevenagel condensation workflow for the synthesis of **4-(2-carboxyvinyl)benzoic acid**.

## Applications in Research and Development

The unique structural characteristics of **4-(2-carboxyvinyl)benzoic acid** make it a versatile compound with several important applications.

### Metal-Organic Frameworks (MOFs) and Coordination Polymers

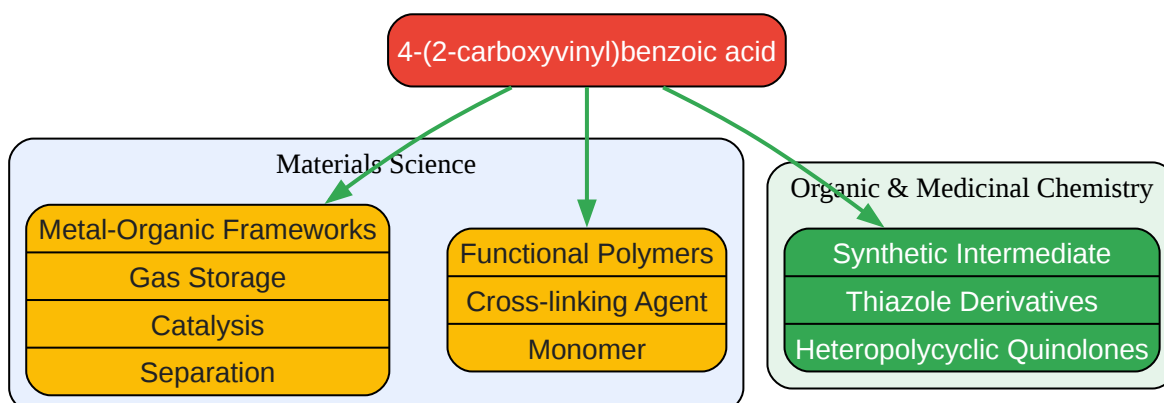
The most prominent application of **4-(2-carboxyvinyl)benzoic acid** is as a bifunctional organic linker in the construction of Metal-Organic Frameworks (MOFs) and coordination polymers.<sup>[1]</sup> Its rigidity and the presence of two carboxylic acid groups with different spatial orientations allow for the formation of diverse and complex porous crystalline structures.<sup>[1]</sup> These materials have tunable properties and are investigated for applications in gas storage, catalysis, and separation. A notable example is its use in the synthesis of SNU-70, a type of MOF.<sup>[1]</sup> The solvothermal synthesis method is commonly employed, where the compound is reacted with a metal salt, such as zinc nitrate, in a high-boiling point solvent like N,N-diethylformamide (DEF).<sup>[1]</sup>

## Polymer Chemistry

In the field of polymer chemistry, **4-(2-carboxyvinyl)benzoic acid** serves as a cross-linking agent or a monomer. Its incorporation into polyesters and polyacrylates can enhance their mechanical strength and introduce specific responsive behaviors.[1]

## Organic Synthesis and Medicinal Chemistry

This compound is a valuable synthetic intermediate for the creation of more complex organic molecules.[1] Its dual carboxylic acid functionality allows for selective chemical modifications, providing a high degree of control in molecular design.[1] This is particularly relevant in the synthesis of thiazole derivatives, which are significant in medicinal chemistry, and as an intermediate in the preparation of heteropolycyclic quinolones.[1][6]



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